

Application Notes and Protocols: Al-Ca Based Master Alloys for Aluminum Foundries

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Compound of Interest

Compound Name: Aluminum-calcium

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Aluminum-Calcium** (Al-Ca) based master alloys in aluminum foundries. The information is intended to guide researchers and scientists in understanding the effects of these master alloys on the microstructure and mechanical properties of aluminum alloys, and to provide detailed protocols for experimental evaluation.

Introduction to Al-Ca Based Master Alloys

Aluminum-Calcium (Al-Ca) based master alloys are increasingly utilized in the aluminum casting industry as effective agents for grain refinement and modification of silicon in Al-Si alloys. The addition of calcium to molten aluminum leads to the formation of intermetallic compounds that influence the solidification behavior, resulting in improved microstructural features and enhanced mechanical properties of the final cast product. These master alloys offer a cost-effective alternative to other grain refiners and modifiers.

The primary applications of Al-Ca master alloys in aluminum foundries include:

- **Grain Refinement:** Calcium aids in refining the grain structure of aluminum castings, which contributes to improved mechanical properties and reduced casting defects.
- **Eutectic Silicon Modification:** In aluminum-silicon (Al-Si) alloys, calcium modifies the morphology of the eutectic silicon from coarse, acicular plates to a finer, more fibrous or

lamellar structure. This transformation significantly enhances the ductility and toughness of the alloy.[1][2][3][4]

- **Oxide Control:** Calcium acts as an oxygen scavenger in molten aluminum, helping to reduce oxide inclusions and improve the cleanliness of the melt.[5]
- **Impurity Removal:** Calcium can be added to aluminum alloys to form intermetallic compounds with certain low-melting-point impurities, facilitating their removal.[3]

Quantitative Data on the Effects of Al-Ca Master Alloys

The addition of Al-Ca master alloys has a quantifiable impact on the microstructure and mechanical properties of aluminum alloys. The following tables summarize key data from various studies on the effects of Al-Ca additions, primarily on the widely used A356 aluminum alloy.

Table 1: Effect of Al-Ca Master Alloy on Grain Size of A356 Aluminum Alloy

Al-Ca Master Alloy Addition (wt. %)	Average Grain Size (μm)	Reference
0 (Unrefined)	~1570	[6]
0.5 wt% Al-5Ti-1B + Al-5Sr	910	[7]
3.0 wt% Al-5Ti-0.25C-2RE	230	[7]
0.3 wt% Al-3Ti-4.35La + 0.03 wt% Sr	264.13	[8]

Note: Data for direct Al-Ca addition on grain size is limited in the provided search results. The table includes data from other grain refiners for comparison of the refinement potential.

Table 2: Mechanical Properties of A356 Aluminum Alloy with and without Modification

Alloy Condition	Yield Strength (MPa)	Tensile Strength (MPa)	Elongation (%)	Hardness (Brinell)	Reference
A356 (As-Cast)	165	234	3.5	112	[9]
A356-T6	230	310	7.0	-	[10]
A356 + 3% Al ₂ O ₃ (Compocast)	-	190	-	-	[11]
A356 + 3% Al ₂ O ₃ (Compocast, Heat Treated)	-	211	-	78.8 HV	[11]
A356 + Al-3Ti-4.35La + Sr	-	216.3	10.6	-	[8]

Note: This table provides a general overview of A356 properties. Specific data on the direct impact of Al-Ca master alloys on these properties requires further dedicated experimental studies.

Table 3: Eutectic Silicon Modification in Al-Si Alloys with Calcium Addition

Parameter	Unmodified Al-Si Alloy	Al-Si Alloy Modified with Ca	Reference
Eutectic Silicon Morphology	Coarse, acicular plates	Fine, fibrous or lamellar	[1] [2] [4]
Effect on Mechanical Properties	Lower ductility and toughness	Significantly improved elongation and toughness	[3]

Experimental Protocols

Protocol for Thermal Analysis

Thermal analysis is a crucial technique to study the solidification behavior of aluminum alloys and the effect of master alloy additions.

Objective: To determine the liquidus, solidus, and eutectic temperatures, and to assess the degree of grain refinement and eutectic modification.

Equipment:

- Thermal analysis apparatus (e.g., computer-aided cooling curve analysis system)
- K-type thermocouples
- Graphite or sand cups
- Furnace for melting the alloy
- Data acquisition system

Procedure:

- Melt the base aluminum alloy in a furnace to a temperature approximately 100°C above its liquidus temperature.[\[12\]](#)
- Preheat the thermal analysis cup to ensure it is dry and to minimize thermal shock.
- Introduce the Al-Ca master alloy into the molten aluminum. The addition rate typically ranges from 0.1 to 2.0% by weight, depending on the desired effect. Stir the melt gently to ensure uniform distribution.
- After a holding time of 20-45 minutes to allow for complete dissolution and reaction, pour a sample of the molten alloy into the preheated thermal analysis cup.[\[13\]](#)
- Insert a thermocouple into the center of the molten sample.

- Record the temperature as a function of time as the sample solidifies. This data constitutes the cooling curve.[\[12\]](#)
- Analyze the cooling curve and its first derivative to identify the characteristic solidification temperatures.[\[12\]](#)[\[14\]](#)[\[15\]](#)
 - The liquidus temperature is the point where solidification begins.
 - The eutectic temperature is characterized by a plateau or a change in the slope of the cooling curve. A depression in the eutectic arrest temperature is indicative of modification.
[\[1\]](#)[\[4\]](#)
 - The degree of undercooling before the start of solidification can be related to the effectiveness of grain refinement.

Protocol for Metallographic Analysis

Metallographic analysis is essential for visualizing the microstructure, including grain size, dendrite arm spacing (DAS), and the morphology of the eutectic silicon.

Objective: To prepare a high-quality surface of the aluminum alloy sample for microscopic examination.

Equipment:

- Sectioning saw with an abrasive blade
- Mounting press and mounting compound (e.g., phenolic resin)
- Grinding and polishing machine
- Silicon carbide (SiC) grinding papers (e.g., 240, 320, 400, 600, 800, 1200 grit)
- Polishing cloths (napless and napped)
- Diamond polishing suspensions (e.g., 9 μm , 3 μm , 1 μm)
- Final polishing suspension (e.g., colloidal silica or alumina)

- Optical microscope with image analysis software
- Scanning Electron Microscope (SEM) with Energy Dispersive X-ray Spectroscopy (EDS) for phase identification.

Procedure:

- Sectioning: Cut a representative sample from the cast aluminum alloy using a sectioning saw with a suitable abrasive blade to minimize deformation.
- Mounting: Mount the sample in a polymeric material, such as phenolic resin, using a mounting press. This facilitates handling during grinding and polishing.
- Grinding:
 - Perform planar grinding using a coarse SiC paper (e.g., 240 or 320 grit) to create a flat surface.
 - Sequentially grind the sample with finer grit SiC papers (e.g., 400, 600, 800, and 1200 grit). Use water as a lubricant and coolant. After each step, clean the sample and rotate it 90 degrees to ensure that scratches from the previous step are removed.
- Polishing:
 - Rough Polishing: Use a napless cloth with a 9 μm diamond suspension, followed by a 3 μm diamond suspension.
 - Fine Polishing: Use a napped cloth with a 1 μm diamond suspension.
 - Final Polishing: Use a final polishing suspension, such as colloidal silica or a fine alumina suspension, on a separate napped cloth to obtain a mirror-like, deformation-free surface.
- Etching: To reveal the grain boundaries and microstructure, immerse or swab the polished surface with a suitable etchant. A commonly used etchant for aluminum alloys is Keller's reagent (1 ml HF, 1.5 ml HCl, 2.5 ml HNO₃, and 95 ml H₂O). The etching time will vary depending on the alloy and the desired contrast.
- Microscopic Examination:

- Examine the etched sample under an optical microscope.
- Use image analysis software to measure the average grain size according to ASTM E112 standard.[\[5\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Characterize the morphology of the eutectic silicon (in Al-Si alloys).
- For detailed analysis of intermetallic phases, use an SEM with EDS.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Protocol for Mechanical Testing

Mechanical testing is performed to determine the effect of Al-Ca master alloy additions on the strength, ductility, and hardness of the aluminum alloy.

Objective: To quantify the tensile properties and hardness of the cast aluminum alloy.

Equipment:

- Universal testing machine
- Extensometer
- Hardness tester (e.g., Brinell or Rockwell)
- Machining equipment for preparing test specimens.

Procedure:

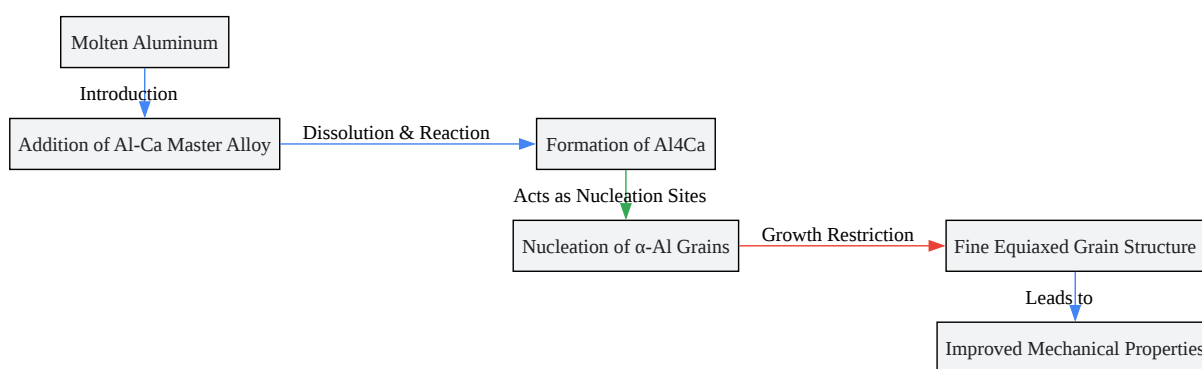
- Specimen Preparation:
 - Cast test bars according to standard specifications (e.g., ASTM B108 for permanent mold castings).
 - Machine the cast bars into standardized tensile test specimens as per ASTM B557.[\[22\]](#)
- Tensile Testing:
 - Conduct tensile tests using a universal testing machine at a controlled strain rate.

- Use an extensometer to accurately measure the elongation.
- Record the load and displacement data to determine the yield strength, ultimate tensile strength, and percent elongation.
- Hardness Testing:
 - Perform hardness tests on a polished surface of the cast sample using a Brinell or Rockwell hardness tester.
 - Take multiple readings at different locations to ensure a representative average value.

Mechanisms and Visualizations

Grain Refinement Mechanism

The addition of calcium to aluminum alloys can contribute to grain refinement, although the primary commercial grain refiners are typically based on titanium and boron.[23][24][25] The proposed mechanism for calcium's role involves the formation of intermetallic compounds that can act as nucleation sites for α -Al grains during solidification.

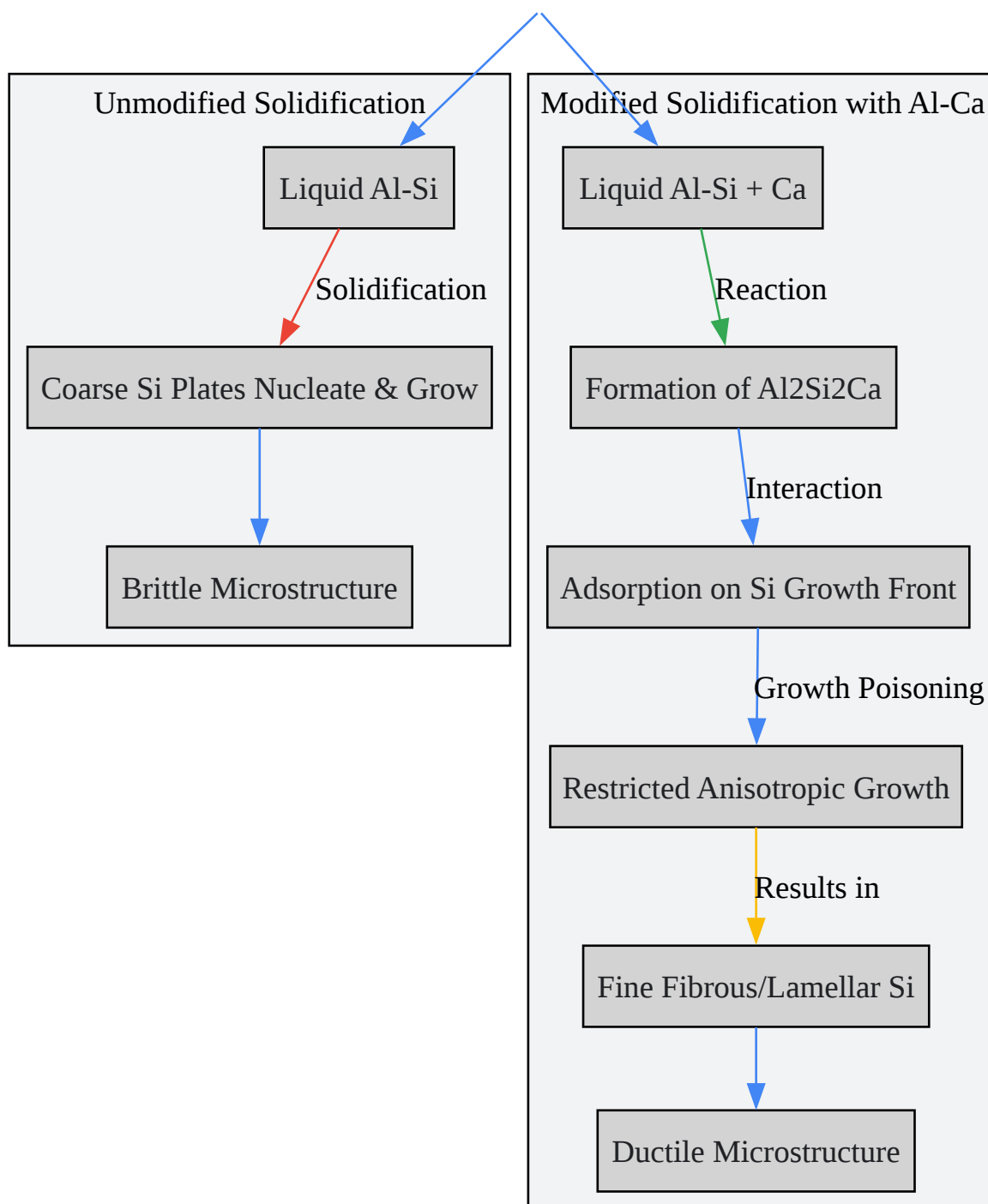


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Proposed mechanism of grain refinement by Al-Ca master alloy.

Eutectic Silicon Modification Mechanism

In Al-Si alloys, calcium is an effective modifier of the eutectic silicon. The mechanism is believed to involve the interaction of calcium with silicon at the solid-liquid interface, which alters the growth kinetics of the silicon phase. This leads to a change from a coarse, plate-like morphology to a fine, fibrous, or lamellar structure.^{[1][3]} The formation of ternary compounds, such as $\text{Al}_2\text{Si}_2\text{Ca}$, is thought to play a crucial role in this process.^{[13][26]}

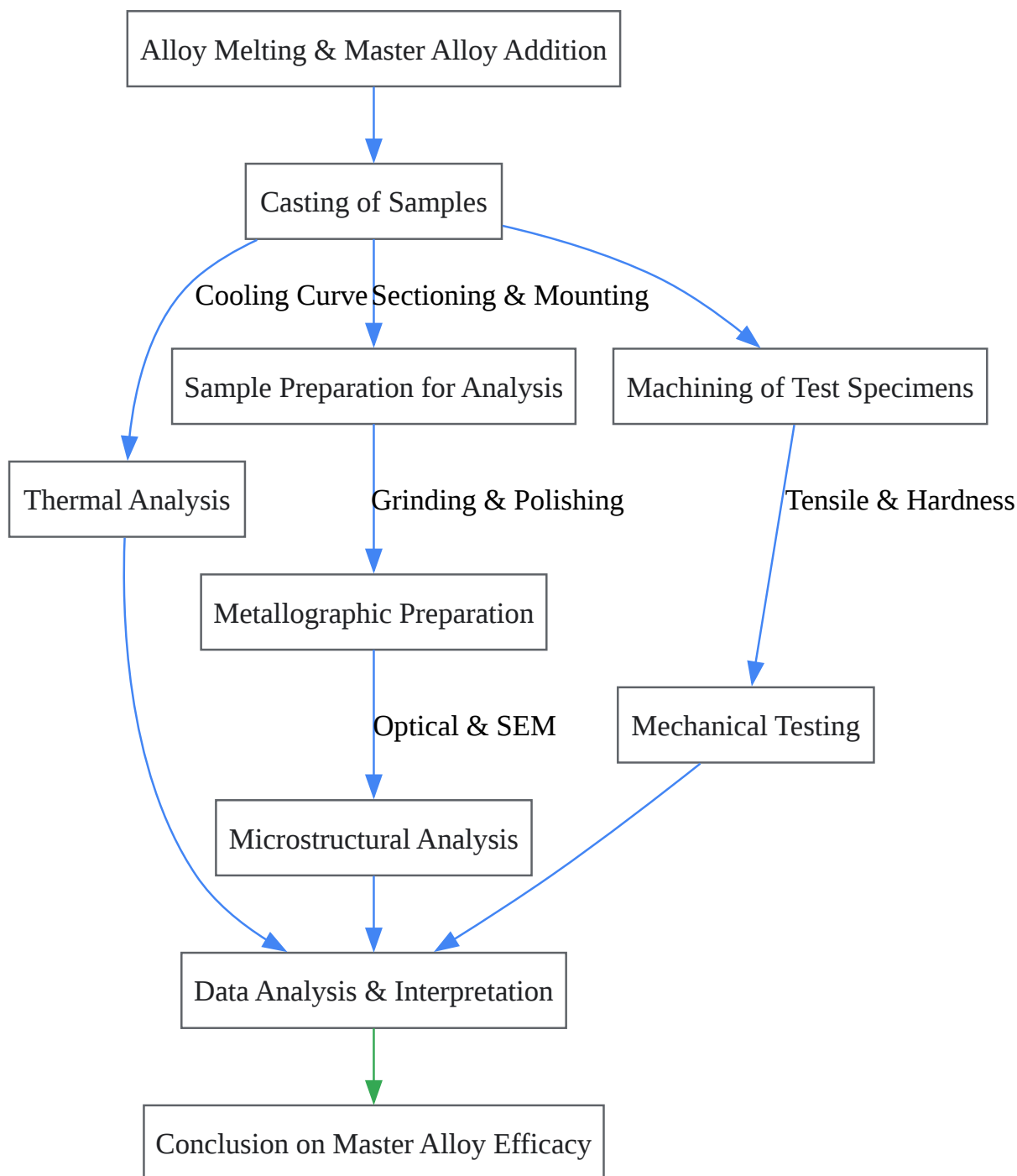


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Mechanism of eutectic silicon modification by calcium.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating the effects of Al-Ca based master alloys on aluminum alloys.



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Experimental workflow for Al-Ca master alloy evaluation.

Safety Precautions

When working with molten aluminum and master alloys, it is crucial to adhere to standard laboratory and foundry safety protocols. This includes the use of appropriate personal protective equipment (PPE) such as heat-resistant gloves, safety glasses, and protective clothing. Ensure adequate ventilation to avoid inhalation of fumes. Handle molten metal with care to prevent burns and spills.

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